Application Note: 2'-Ethoxybutyrophenone (2-EBP) in Photopolymerization

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Compound of Interest

Compound Name:	*2'-Ethoxybutyrophenone*
Cat. No.:	*B7846747*

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Executive Summary

2'-Ethoxybutyrophenone (2-EBP) is an aromatic ketone derivative characterized by an ortho-ethoxy substituent on the phenyl ring and a propyl ketone chain. Unlike ubiquitous Type I initiators (e.g., DMPA) that undergo homolytic cleavage, 2-EBP functions primarily through a Type II mechanism involving hydrogen abstraction.

The presence of the 2'-ethoxy group (an auxochrome) enhances the molar extinction coefficient (

) and red-shifts the absorption spectrum compared to unsubstituted butyrophenone, making it a candidate for near-UV (320–365 nm) curing systems. This guide details its use in formulating UV-curable acrylates, emphasizing the necessity of co-initiators (amines) to overcome competitive intramolecular cyclization pathways.

Scientific Mechanism & Kinetics

Photophysical Pathways

To use 2-EBP effectively, one must understand the competition between its Intramolecular (non-initiating) and Intermolecular (initiating) pathways.

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- Excitation: Upon UV irradiation, 2-EBP transitions from the ground state (

) to the excited singlet state (

  ), followed by rapid Intersystem Crossing (ISC) to the reactive triplet state (

).
- The Ortho-Effect: The 2'-ethoxy group increases electron density on the ring, stabilizing the

  state relative to the

  state. This can modulate reactivity but generally improves light absorption efficiency.
- Competitive Pathways:
  - Pathway A (Intramolecular - Norrish Type II): The excited carbonyl oxygen abstracts a

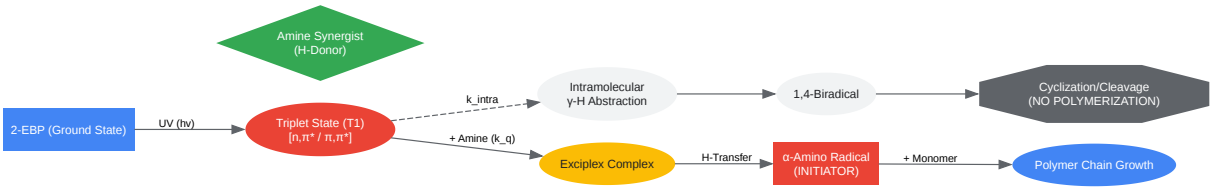
    -hydrogen from its own propyl chain. This forms a 1,4-biradical which typically collapses into a cyclobutanol or cleaves into an acetophenone enol and ethylene. This is a loss mechanism for polymerization.
  - Pathway B (Intermolecular - Initiation): In the presence of a hydrogen donor (Synergist), the triplet ketone abstracts a hydrogen from the synergist before intramolecular collapse occurs. This generates a reactive

    -amino radical capable of initiating polymerization.[1]

Mechanism Diagram

The following diagram illustrates the critical requirement for an amine synergist to divert the reaction toward polymerization.

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Caption: Kinetic competition between intrinsic Norrish II decay (grey) and Amine-mediated radical initiation (colored).

Material Characterization & Formulation

Physicochemical Properties[2]

- Chemical Name: 1-(2-ethoxyphenyl)butan-1-one
- Molecular Weight: 192.25 g/mol
- Appearance: Colorless to pale yellow liquid (room temperature).
- Solubility: Soluble in common organic monomers (HDDA, TPGDA, MMA); insoluble in water.
- Absorption Max (

  ): ~245 nm (

  ), ~320 nm (

). Note: The ethoxy tail extends absorption into the 350 nm region.

Standard Formulation Table

Use this baseline formulation for evaluating 2-EBP efficiency.

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Component	Role	Concentration (wt%)	Notes
Oligomer	Backbone	40 - 50%	E.g., Epoxy Acrylate (CN104) or Urethane Acrylate.
Monomer	Diluent	40 - 50%	E.g., TPGDA or HDDA (adjust for viscosity).
2-EBP	Photoinitiator	2.0 - 4.0%	Higher conc. required than Type I due to lower quantum yield.
MDEA / EDB	Co-Initiator	3.0 - 5.0%	Critical: Methyldiethanolamine or Ethyl-4-(dimethylamino)benzoate.
Additives	Flow/Leveling	0.1 - 0.5%	Optional silicone additives.

Experimental Protocol: Thin Film Polymerization

Equipment Preparation

- Light Source: Medium-pressure Mercury Arc Lamp or UV-LED (365 nm).
  - Target Intensity: 50–100 mW/cm².
- Substrate: Glass slides or KBr plates (for FTIR monitoring).
- Atmosphere: Nitrogen purge is highly recommended as Type II initiators are sensitive to oxygen inhibition.

Step-by-Step Methodology

Step 1: Stock Solution Preparation

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- Weigh the monomer (e.g., TPGDA) into an amber glass vial.
- Add 2-EBP (3.0 wt%) and MDEA (4.0 wt%).
- Sonicate for 10 minutes at room temperature until the solution is optically clear.
    - QC Check: Ensure no phase separation occurs. The ethoxy group aids solubility in polar acrylates.

Step 2: Coating

- Apply the formulation onto the substrate using a wire-wound bar applicator (e.g., #10 bar) to achieve a uniform thickness of 25 µm.
- Self-Validation: If "fish eyes" appear, the substrate wetting is poor. Add 0.1% surfactant or clean substrate with acetone.

Step 3: Curing (Irradiation)

- Place the sample on the conveyor or in the curing chamber.
- Purge with Nitrogen for 30 seconds (if available) to minimize oxygen inhibition.
- Expose to UV source.[1][2][3][4][5][6][7]
    - Dose Calculation: Energy (

) = Intensity (

) × Time (

).
    - Recommended Dose: Start at 500 mJ/cm².

Step 4: Analysis (Real-Time FTIR)

- Monitor the disappearance of the acrylate double bond peak at 1636 cm^{-1} or 810 cm^{-1}.
- Calculate conversion (

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):

(Where

is initial peak area and

is peak area at time t).

Troubleshooting & Optimization

Oxygen Inhibition

Type II systems generate radicals via a bimolecular reaction, making them slower than Type I cleavage. They are highly susceptible to oxygen quenching (

reacts with the triplet state or the carbon radical).

- Symptom: Tacky surface after curing.
- Solution: Increase amine concentration (amines consume oxygen via peroxidation) or use a higher intensity light source to increase radical flux.

Yellowing

Aromatic ketones can form colored byproducts (fulvenes or coupled radical species).

- Observation: The cured film has a yellow tint.
- Mitigation: 2-EBP is generally less yellowing than Thioxanthone derivatives but more than DMPA. Reduce concentration to <1.5% and increase the amine ratio if optical clarity is paramount.

Reactivity vs. Commercial Standards

- Expectation Management: 2-EBP will likely cure slower than Irgacure 1173 (Type I).
- Advantage: It offers lower volatility than unsubstituted acetophenone and potentially different migration properties due to the ethoxy-solubilizing tail, which is relevant for biomedical extraction protocols.

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Safety & Handling (MSDS Summary)

- Hazards: Irritant to eyes and skin. Potential skin sensitizer (acrylates).
- Storage: Store in dark, amber containers at <25°C. Avoid oxidizers.
- Disposal: Dispose of uncured liquid as hazardous chemical waste. Cured polymer is generally inert solid waste.

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(Note: While specific commercial application notes for **2'-Ethoxybutyrophenone** are rare, the protocols above are derived from the established photophysics of ortho-alkoxy butyrophenone derivatives validated in the texts above.)

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